

"cation ordering in non-stoichiometric magnesium aluminate spinel"

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Compound of Interest

Compound Name: Magnesium aluminate

Cat. No.: B223811

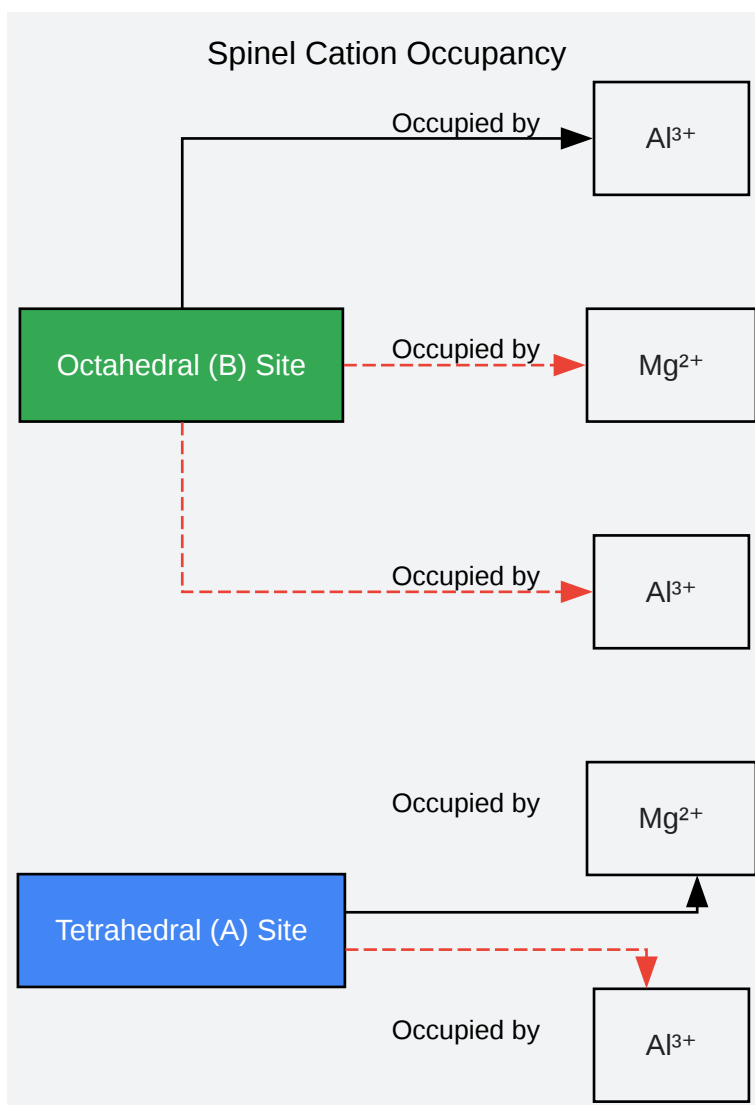
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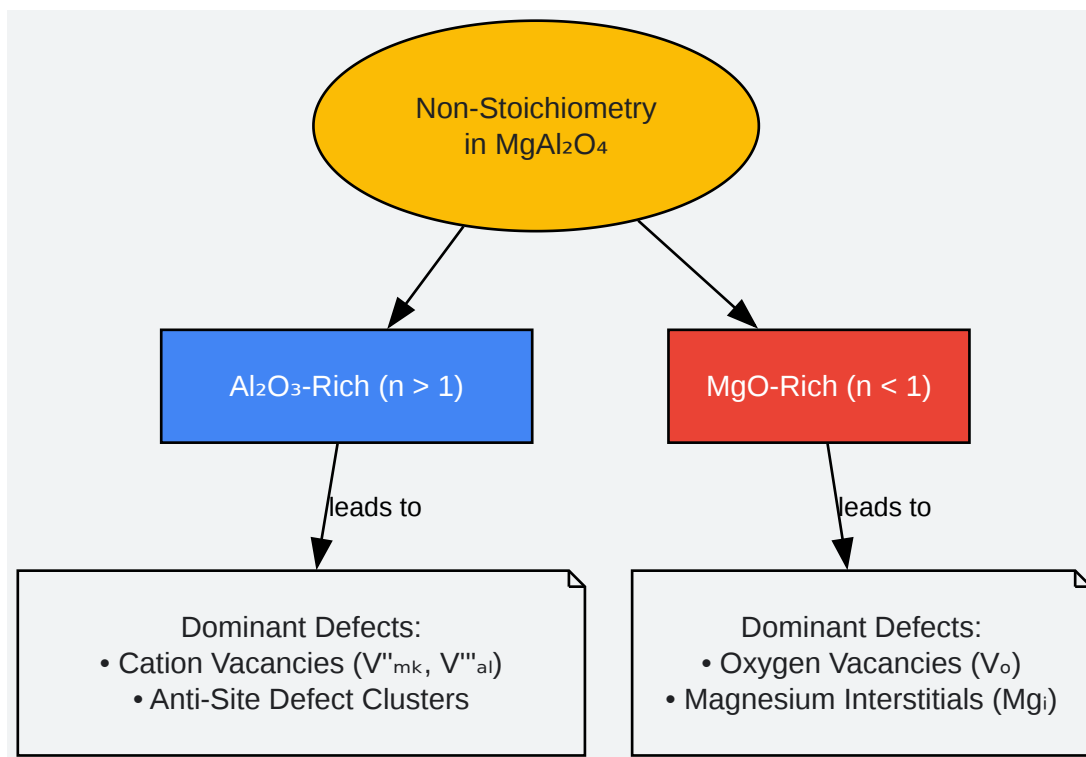
Introduction to Magnesium Aluminate Spinel (MgAl_2O_4)

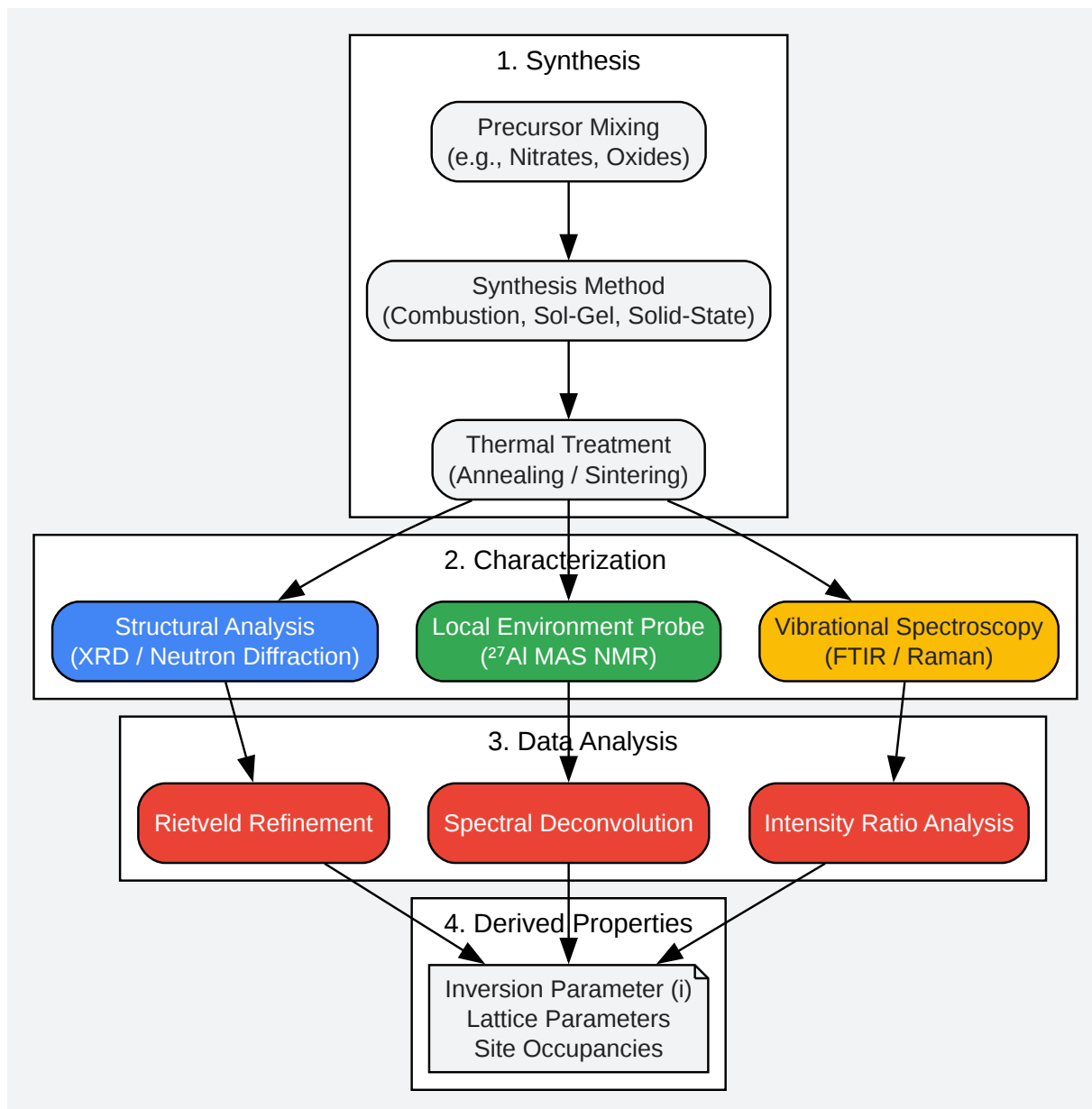
Magnesium aluminate spinel (MgAl_2O_4) is a ceramic material with a cubic crystal structure that has garnered significant interest for geological and industrial applications, including refractories, transparent armor, and catalyst supports.[1][2] The spinel structure consists of a close-packed cubic arrangement of oxygen anions, with cations occupying one-eighth of the tetrahedral (A) sites and one-half of the octahedral (B) sites.[3][4]

In a "normal" stoichiometric spinel, the divalent Mg^{2+} ions occupy the tetrahedral sites, and the trivalent Al^{3+} ions occupy the octahedral sites.[5][6] However, a degree of disorder, known as "inversion," is common, where Mg^{2+} and Al^{3+} cations exchange sites.[4][5] This phenomenon of cation ordering is quantified by the inversion parameter, i , in the formula $(\text{Mg}_{1-i}\text{Al}_i)[\text{Mg}_i\text{Al}_{2-i}]\text{O}_4$, where parentheses denote tetrahedral sites and square brackets denote octahedral sites.[4] An inversion parameter of $i=0$ corresponds to a normal spinel, while $i=1$ signifies an inverse spinel. A completely random distribution corresponds to $i=2/3$. [2]

This guide focuses on non-stoichiometric spinel, where the $\text{MgO}:\text{Al}_2\text{O}_3$ molar ratio deviates from 1:1. This deviation significantly influences the defect chemistry and the cation ordering, thereby affecting the material's overall properties.







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References

- 1. [ijset.in \[ijset.in\]](#)
- 2. Thermodynamics of Mg–Al Order-Disorder Reaction in MgAl₂O₄-Spinel: Constrained by Prolonged Annealing Experiments at 773–1123 K - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 3. Effect of Structure and Composition of Non-Stoichiometry Magnesium Aluminate Spinel on Water Adsorption - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 4. [pubs.geoscienceworld.org \[pubs.geoscienceworld.org\]](#)
- 5. Research Portal [[laro.lanl.gov](#)]
- 6. [research.lancaster-university.uk \[research.lancaster-university.uk\]](#)
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